

Technical Guide: Mass Spectrometry

Fragmentation of N-Methylmethanesulfonamide

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Compound of Interest

Compound Name: *methanesulfenamide, N-methyl-*

CAS No.: *130412-04-3*

Cat. No.: *B14279570*

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Executive Summary

N-methylmethanesulfonamide (NMMS, CAS 1184-85-6) is a critical synthetic intermediate and structural motif in the development of sulfonamide-based pharmacophores. Precise characterization of its fragmentation pattern is essential for metabolite identification, impurity profiling, and genotoxic impurity (GTI) monitoring. This guide provides an in-depth analysis of the NMMS fragmentation mechanism, comparing its behavior against structural analogs to aid researchers in confident structural elucidation.

Chemical Profile & Significance

Property	Detail
IUPAC Name	N-methylmethanesulfonamide
Formula	
Molecular Weight	109.15 g/mol
Monoisotopic Mass	109.0197 Da
Key Structural Motif	Sulfonyl group () bridged to a secondary amine
Application	Synthesis of agrochemicals, protease inhibitors, and potential genotoxic impurity in mesylate salt drugs.

Fragmentation Mechanism Analysis

The fragmentation of NMMS is governed by the stability of the sulfonyl cation and the lability of the S-N bond. Understanding these pathways requires distinguishing between Electron Ionization (EI) and Electrospray Ionization (ESI).

2.1 Electron Ionization (EI) – Hard Ionization

In EI (70 eV), the molecular ion (

, m/z 109) is often weak or absent due to the high internal energy imparted. The spectrum is dominated by fragment ions resulting from

-cleavage and inductive cleavage.

- Primary Pathway (S-N Cleavage): The most energetically favorable bond rupture occurs at the S-N junction. The positive charge is retained by the sulfonyl group due to the high stability of the sulfur-oxygen resonance system.
 - Fragment:
(m/z 79)

- Mechanism: Inductive cleavage driven by the electronegative oxygen atoms.
- Status: Base Peak (100% Relative Abundance).
- Secondary Pathway (Amine Fragment): Alternatively, the charge can be retained on the nitrogen fragment, though this is less favored in EI compared to the sulfonyl cation.
 - Fragment:
(m/z 30)
 - Mechanism: Hydrogen rearrangement and subsequent cleavage.^[1]
- Tertiary Pathway (Desulfonylation): Loss of the moiety.
 - Fragment:
(m/z 30) or Methyl radical loss from m/z 79 yielding
(m/z 64).

2.2 Electrospray Ionization (ESI) – Soft Ionization

In ESI (Positive Mode), the molecule forms a protonated precursor

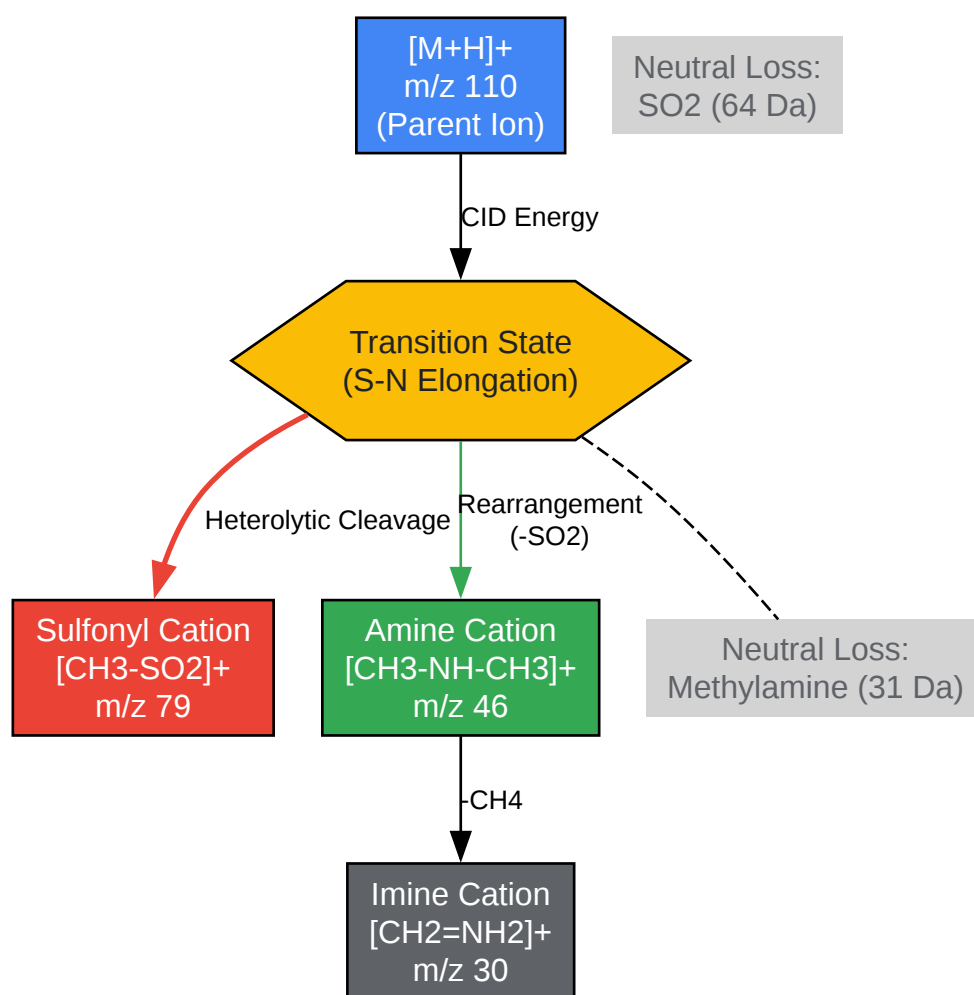
- Precursor Ion: m/z 110.027
- Collision-Induced Dissociation (CID):
 - Neutral Loss of Methylamine: The protonated amine is a good leaving group.
 - (Neutral Loss 31 Da)
 - Product Ion: m/z 79
 - Rearrangement (SO₂ Extrusion): A characteristic rearrangement for sulfonamides involving the migration of the methyl group to the oxygen or nitrogen during

loss.

- Product Ion: m/z 46 (, dimethylamine-like fragment).

Visualization of Fragmentation Pathways

The following diagram illustrates the competitive fragmentation pathways for NMMS under ESI-MS/MS conditions.



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Figure 1: Proposed fragmentation tree for N-methylmethanesulfonamide in ESI(+) mode. The m/z 79 ion is the diagnostic quantifier.

Comparative Analysis: NMMS vs. Structural Alternatives

To distinguish NMMS from its analogs, we compare the fragmentation signatures. This is crucial when analyzing mixtures or metabolic degradation products.

Feature	N-Methylmethanesulfonamide (NMMS)	Methanesulfonamide (MS)	N,N-Dimethylmethanesulfonamide (DMMS)
Structure			
MW	109	95	123
Precursor [M+H] ⁺	110	96	124
Base Peak (Fragment)	m/z 79 ()	m/z 79 ()	m/z 79 ()
Diagnostic Neutral Loss	31 Da ()	17 Da ()	45 Da ()
Secondary Fragment	m/z 46 (Rearrangement)	m/z 15 ()	m/z 44 ()
Differentiation Strategy	Look for m/z 110 79 transition.	Look for m/z 96 79 transition.	Look for m/z 124 79 transition.

Key Insight: While all three compounds share the stable sulfonyl core (m/z 79), the neutral loss is the specific fingerprint. In Triple Quadrupole (QqQ) methods, the Neutral Loss Scan mode is highly effective for screening this class of compounds.

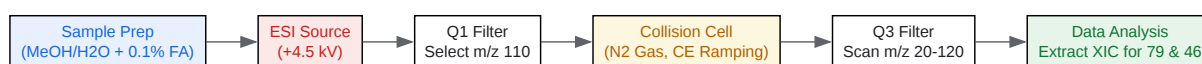
Experimental Protocol: Method Optimization

For researchers developing a quantitative assay (e.g., for impurity analysis in drug substances), the following protocol ensures robust detection.

Protocol: MS/MS Optimization for NMMS

- Standard Preparation: Dissolve NMMS in 50:50 Methanol:Water + 0.1% Formic Acid to a concentration of 1 µg/mL.
- Infusion: Introduce sample via syringe pump at 10 µL/min into the ESI source.
- Source Parameters (Typical for Sciex/Waters systems):
 - Ion Spray Voltage: 4500 V
 - Temperature: 300°C (Low temp prevents thermal degradation)
 - Curtain Gas: 20 psi
- Q1 Scan: Verify $[M+H]^+$ at m/z 110.0. Ensure no sodium adducts ($[M+Na]^+$ 132.0) dominate, as they fragment poorly.
- Product Ion Scan: Select m/z 110 as precursor. Ramp Collision Energy (CE) from 10 to 50 eV.
- MRM Selection:
 - Quantifier: 110.0
79.0 (High intensity, stable).
 - Qualifier: 110.0
46.0 (Lower intensity, confirms structure).

Workflow Visualization



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Figure 2: Step-by-step MS/MS method development workflow for N-methylmethanesulfonamide.

References

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